A Comparative Analysis of the Copper-Chelating Ability of 2-Mercapto-L-histidine

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Compound of Interest

Compound Name:	*2-Mercapto-L-histidine*
CAS No.:	*2002-22-4*
Cat. No.:	*B555813*

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A Technical Guide for Researchers and Drug Development Professionals

The intricate role of copper in human physiology, ranging from essential enzymatic functions to pathological states of excess, has driven the continued search for effective and specific copper-chelating agents.[1] Among the promising candidates is **2-Mercapto-L-histidine** (2-MLH), a sulfur-containing derivative of the amino acid L-histidine.[2][3] This guide provides a comprehensive, data-supported comparative analysis of the copper-chelating properties of 2-MLH against established clinical and research-grade chelators.

The Unique Structural Advantages of **2-Mercapto-L-histidine** for Copper Chelation

2-Mercapto-L-histidine possesses a unique molecular architecture that confers a potent and specific affinity for copper ions.[2] The introduction of a sulfhydryl (-SH) group at the second position of the imidazole ring of histidine creates a bidentate chelation site, involving both the thiol and the imidazole nitrogen.[2][3] This structure is distinct from its parent molecule, L-histidine, which chelates copper primarily through its amino, carboxyl, and imidazole nitrogen

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groups.[4][5] The presence of the "soft" thiol donor atom in 2-MLH leads to a particularly strong interaction with the "soft" Lewis acid, Cu(I), and also demonstrates high affinity for Cu(II).

The imidazole and thiol groups of 2-MLH can coordinate with transition metal ions like Cu^{2+}.[2] This chelation is significant because these metal ions can catalyze the formation of reactive oxygen species (ROS). By sequestering these ions, 2-MLH inhibits the generation of damaging radicals.[2]

Comparative Chelators: A Mechanistic Overview

To contextualize the performance of 2-MLH, we will compare it with several widely recognized copper chelators:

- D-Penicillamine (D-PEN): A first-line treatment for Wilson's disease, D-PEN chelates copper primarily through its thiol and amino groups.[6][7]
- Trientine (TETA): Another clinically important chelator for Wilson's disease, Trientine is a polyamine that forms a stable complex with copper via its four nitrogen atoms.[8][9]
- Bathocuproine disulfonate (BCS): A cell-impermeable chelator widely used in research to specifically chelate extracellular copper.[10]
- Tetrathiomolybdate (TM): A potent copper chelator that forms a stable tripartite complex with copper and albumin.[11]

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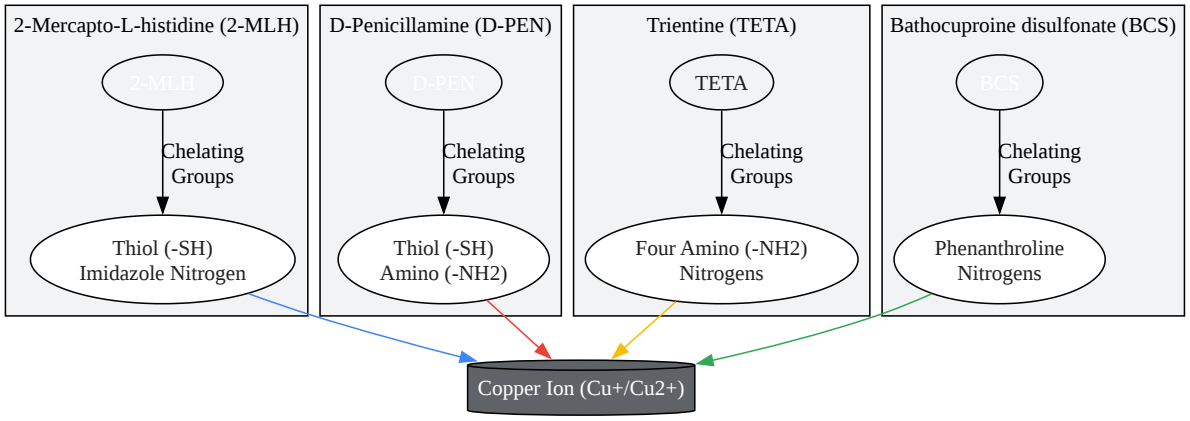

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Quantitative Comparison of Copper-Chelating Efficacy

The efficacy of a chelator is quantitatively defined by its stability constant (log K) or binding affinity (Kd) for the metal ion. Higher stability constants indicate a more stable metal-ligand complex.

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Chelator	Copper Ion State	Log Stability Constant (log β)	Reference
2-Mercapto-L-histidine (2-MLH)	Cu(II)	Data not readily available in cited sources	
L-Histidine	Cu(II)	18.3 (log β_2)	[12]
D-Penicillamine (D-PEN)	Cu(II)	~15	[13]
Trientine (TETA)	Cu(II)	~20	[13]
EDTA	Cu(II)	18.8	[14]

Note: While specific stability constants for 2-MLH with copper were not found in the provided search results, the presence of the thiol group suggests a high affinity, likely comparable to or exceeding that of L-histidine. Further experimental determination is warranted. Trientine is noted to be a more potent copper chelator than D-penicillamine.[13]

Experimental Protocols for Evaluating Copper Chelation

The following protocols provide a framework for the comparative assessment of copper chelation by 2-MLH and other compounds.

UV-Vis Spectrophotometry for Determination of Stoichiometry and Stability Constants

This method relies on the change in the absorbance spectrum of a copper solution upon the addition of a chelating agent.[10][15]

Principle: The formation of a copper-chelator complex results in a shift in the maximum absorbance wavelength (λmax) and a change in molar absorptivity.[16][17] By titrating a copper solution with the chelator and monitoring the absorbance changes, one can determine the stoichiometry of the binding and calculate the stability constant.[18]

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Step-by-Step Methodology:

- Preparation of Stock Solutions: Prepare stock solutions of $CuSO_4$ (or $CuCl_2$) and the chelators (2-MLH, D-PEN, TETA, BCS) in a suitable buffer (e.g., HEPES, pH 7.4).
- Determination of λmax: Record the UV-Vis spectrum (200-800 nm) of a solution of the copper salt and a solution of the copper-chelator complex to identify the λmax for the complex.
- Job's Plot (Method of Continuous Variations):
  - Prepare a series of solutions with a constant total concentration of copper and chelator, but with varying mole fractions of each.
  - Measure the absorbance of each solution at the λmax of the complex.
  - Plot the change in absorbance against the mole fraction of the ligand. The maximum of the plot corresponds to the stoichiometry of the complex.[18]
- Mole-Ratio Method:
  - Prepare a series of solutions with a fixed concentration of copper and increasing concentrations of the chelator.
  - Measure the absorbance of each solution at the λmax of the complex.
  - Plot the absorbance versus the molar ratio of chelator to copper. The point of inflection in the curve indicates the stoichiometry.
- Calculation of Stability Constant: The stability constant can be calculated from the data obtained in the mole-ratio method using various computational methods.[18][19]

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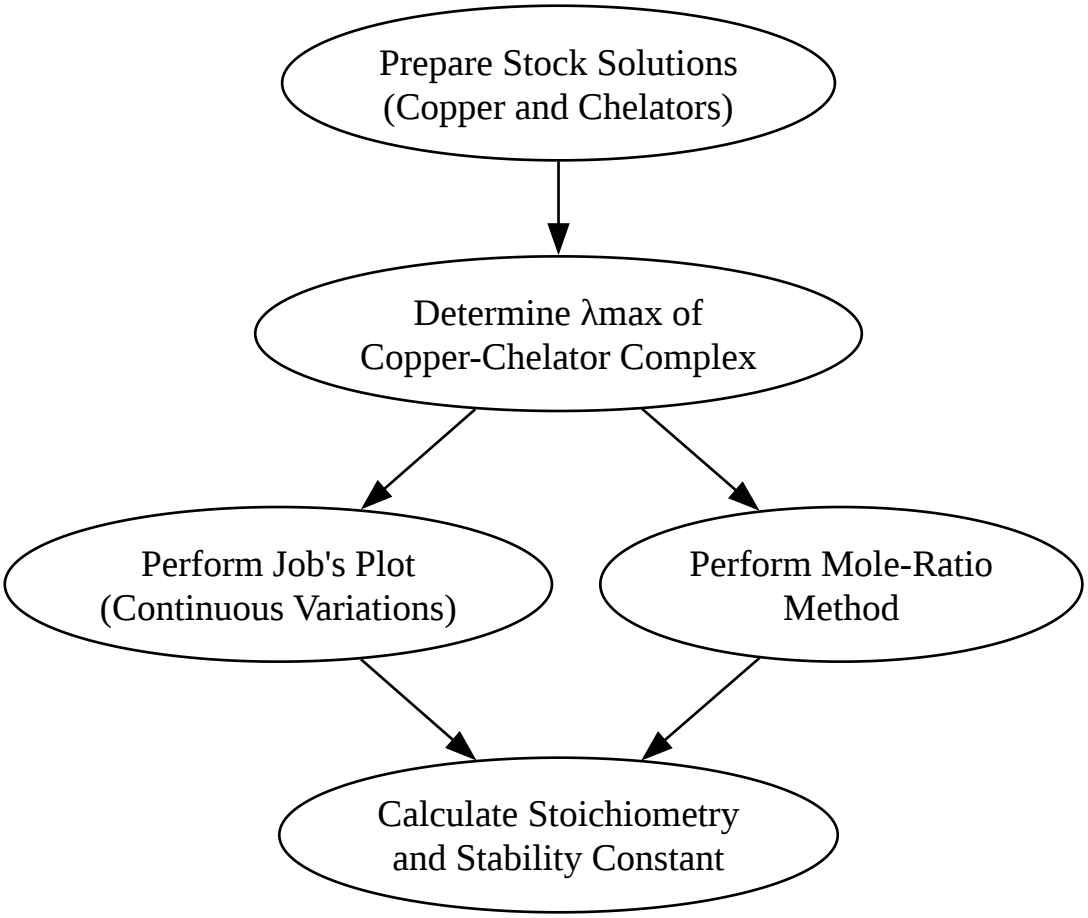

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Isothermal Titration Calorimetry (ITC) for Thermodynamic Profiling

ITC directly measures the heat released or absorbed during a binding event, providing a complete thermodynamic profile of the interaction.[20][21][22]

Principle: A solution of the chelator is titrated into a solution of the copper salt in the sample cell of the calorimeter.[23] The heat change associated with each injection is measured and plotted against the molar ratio of chelator to copper.

Step-by-Step Methodology:

- Sample Preparation: Prepare solutions of the copper salt and the chelator in the same buffer to minimize heats of dilution. Degas the solutions to prevent air bubbles.

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- Instrument Setup: Set the experimental temperature and other instrument parameters.
- Titration: Fill the sample cell with the copper solution and the injection syringe with the chelator solution. Perform a series of injections of the chelator into the copper solution.
- Data Analysis:
  - Integrate the heat flow peaks for each injection to obtain the heat change per injection.
  - Plot the heat change per mole of injectant against the molar ratio of the reactants.
  - Fit the resulting binding isotherm to a suitable binding model to determine the binding affinity (Ka), stoichiometry (n), and enthalpy of binding (ΔH).[23] The Gibbs free energy (ΔG) and entropy of binding (ΔS) can then be calculated.

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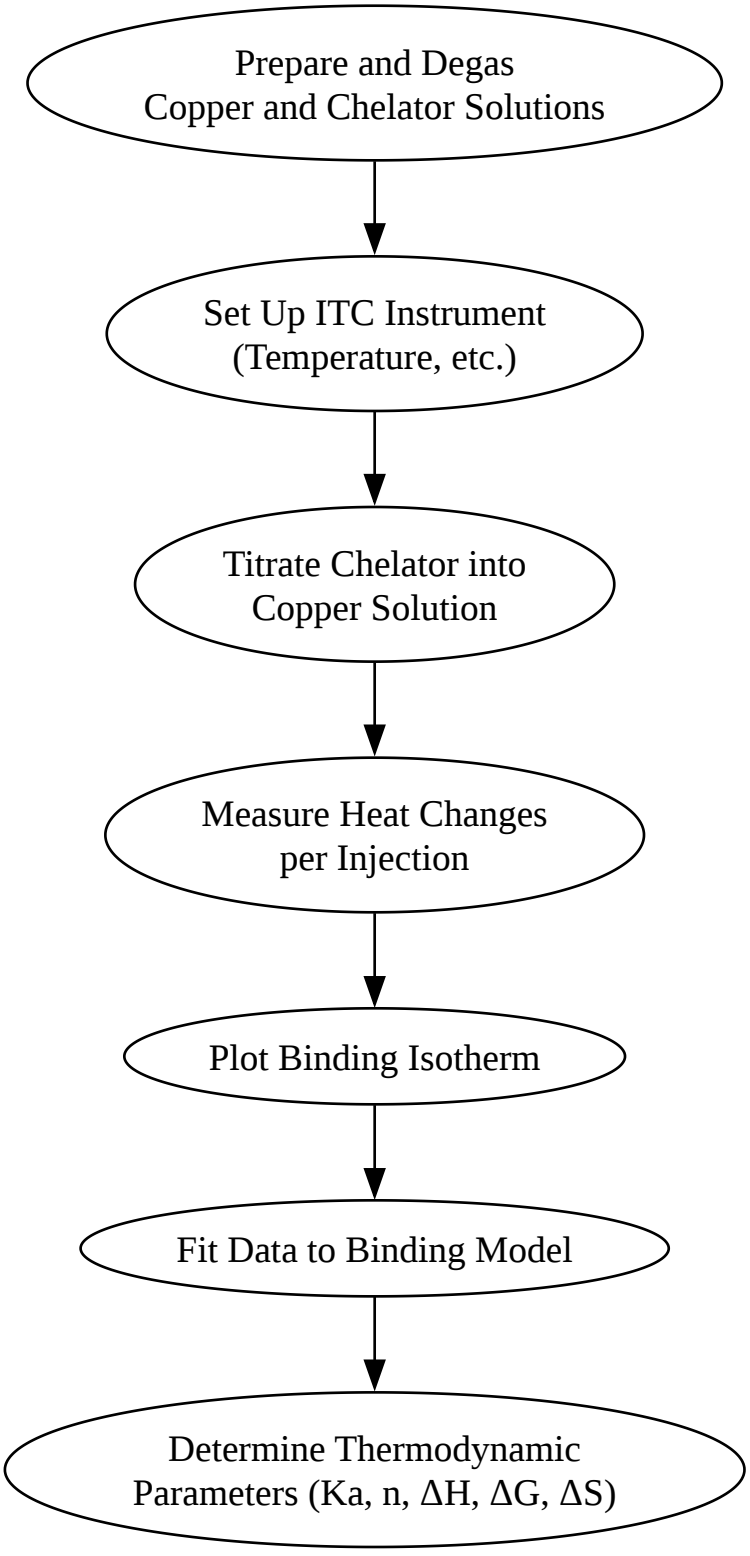

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Cell-Based Assays for Evaluating Cytoprotection Against Copper Toxicity

These assays assess the ability of a chelator to mitigate the cytotoxic effects of excess copper in a biologically relevant system.[24][25]

Principle: Excess copper can induce oxidative stress and cell death.[24] An effective chelator will sequester copper, preventing it from participating in redox cycling and other toxic reactions, thereby promoting cell viability.[26]

Step-by-Step Methodology:

- Cell Culture: Culture a suitable cell line (e.g., HEK293T, HepG2) in appropriate media.
- Copper-Induced Toxicity: Determine the concentration of $CuSO_4$ that induces a significant reduction in cell viability (e.g., IC50) using a standard cytotoxicity assay (e.g., MTT, LDH release).
- Chelator Treatment:
  - Seed cells in 96-well plates.
  - Pre-treat the cells with various concentrations of the chelators (2-MLH, D-PEN, TETA) for a specified period (e.g., 1-2 hours).
  - Expose the cells to the pre-determined toxic concentration of $CuSO_4$.
- Assessment of Cell Viability: After an incubation period (e.g., 24 hours), assess cell viability using an MTT or similar assay.
- Measurement of Reactive Oxygen Species (ROS):
  - Treat cells as described above.
  - Load the cells with a fluorescent ROS indicator (e.g., CellROX).[27]
  - Measure the fluorescence intensity using a plate reader or fluorescence microscope.

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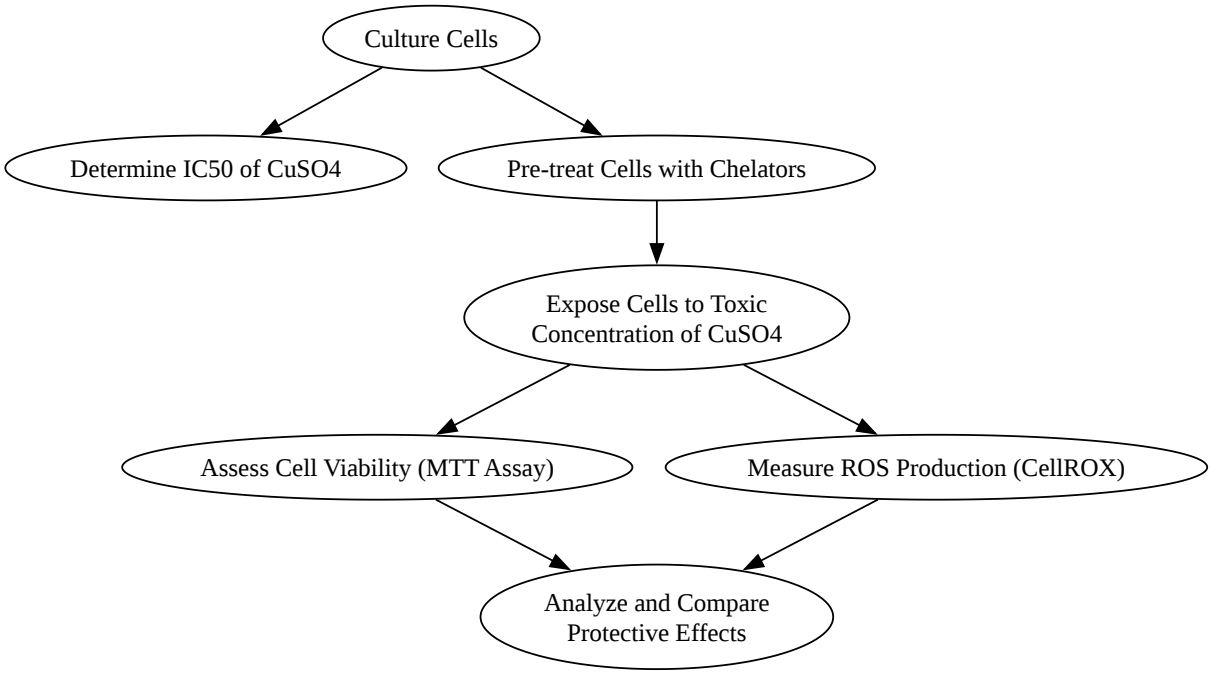

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Conclusion and Future Directions

2-Mercapto-L-histidine presents a compelling profile as a copper-chelating agent due to its unique structural features. While direct comparative data on its stability constant with copper is still needed, the established protocols outlined in this guide provide a robust framework for its comprehensive evaluation against clinically and experimentally relevant chelators. The superior performance of 2-MLH in cell-based assays would strongly motivate further investigation into its therapeutic potential for copper-overload disorders.

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